

# Application Notes and Protocols for (S)-2-amino-5-methoxytetralin hydrochloride

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## Compound of Interest

Compound Name: (S)-2-amino-5-methoxytetralin  
hydrochloride

Cat. No.: B1357147

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## Introduction

**(S)-2-amino-5-methoxytetralin hydrochloride** is a synthetic compound with the molecular formula  $C_{11}H_{16}ClNO$ . It is relevant in medicinal chemistry and drug discovery as an intermediate for the synthesis of various active compounds, including the non-ergot dopamine agonist Rotigotine, which is used in the treatment of Parkinson's disease[1]. This document provides detailed protocols for the preparation of stock solutions of **(S)-2-amino-5-methoxytetralin hydrochloride**, ensuring accurate and reproducible experimental results.

## Compound Information

A summary of the key physical and chemical properties of **(S)-2-amino-5-methoxytetralin hydrochloride** is presented in Table 1.

Table 1: Physical and Chemical Properties of **(S)-2-amino-5-methoxytetralin hydrochloride**

Property	Value	Reference
CAS Number	58349-17-0	[2][3]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> ClNO	[2][4]
Molecular Weight	213.70 g/mol	[2][4][5]
Appearance	White to off-white solid	[5]
Purity	≥95%	[2]
Water Solubility	39.6 g/L at 20°C	

## Health and Safety

**(S)-2-amino-5-methoxytetralin hydrochloride** is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation[3]. It is imperative to handle this compound in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves[3]. Avoid inhalation of dust and contact with skin and eyes[3].

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of organic compounds for in vitro studies.

Materials:

- **(S)-2-amino-5-methoxytetralin hydrochloride** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes

- Vortex mixer

#### Protocol:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **(S)-2-amino-5-methoxytetralin hydrochloride** is calculated as follows:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 213.70 \text{ g/mol} \times 1000 \text{ mg/g} = 2.137 \text{ mg}$
- Weigh the compound: Carefully weigh out 2.137 mg of **(S)-2-amino-5-methoxytetralin hydrochloride** using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Dissolve the compound: Close the tube or vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- Storage: Store the 10 mM stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[3]. Avoid repeated freeze-thaw cycles.

## Preparation of Aqueous Stock Solutions

While DMSO is a common solvent, for certain applications, an aqueous stock solution may be preferred. Given the water solubility of 39.6 g/L, it is possible to prepare aqueous solutions.

#### Materials:

- **(S)-2-amino-5-methoxytetralin hydrochloride** (solid)
- Sterile deionized or distilled water
- Calibrated analytical balance
- Volumetric flask

- Magnetic stirrer and stir bar

Protocol:

- Calculate the required mass: For example, to prepare 10 mL of a 10 mM aqueous stock solution:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 213.70 \text{ g/mol} \times 1000 \text{ mg/g} = 21.37 \text{ mg}$
- Weigh the compound: Weigh out 21.37 mg of **(S)-2-amino-5-methoxytetralin hydrochloride** and transfer it to a 10 mL volumetric flask.
- Add solvent and dissolve: Add a portion of the sterile water (e.g., 5-7 mL) to the volumetric flask. Place a magnetic stir bar in the flask and stir on a magnetic stirrer until the compound is fully dissolved.
- Bring to volume: Once dissolved, carefully add sterile water to the 10 mL mark on the volumetric flask.
- Storage: Aqueous solutions are generally less stable than DMSO stocks. It is recommended to prepare fresh aqueous solutions for each experiment. If short-term storage is necessary, store at 4°C for no longer than 24 hours.

## Data Presentation

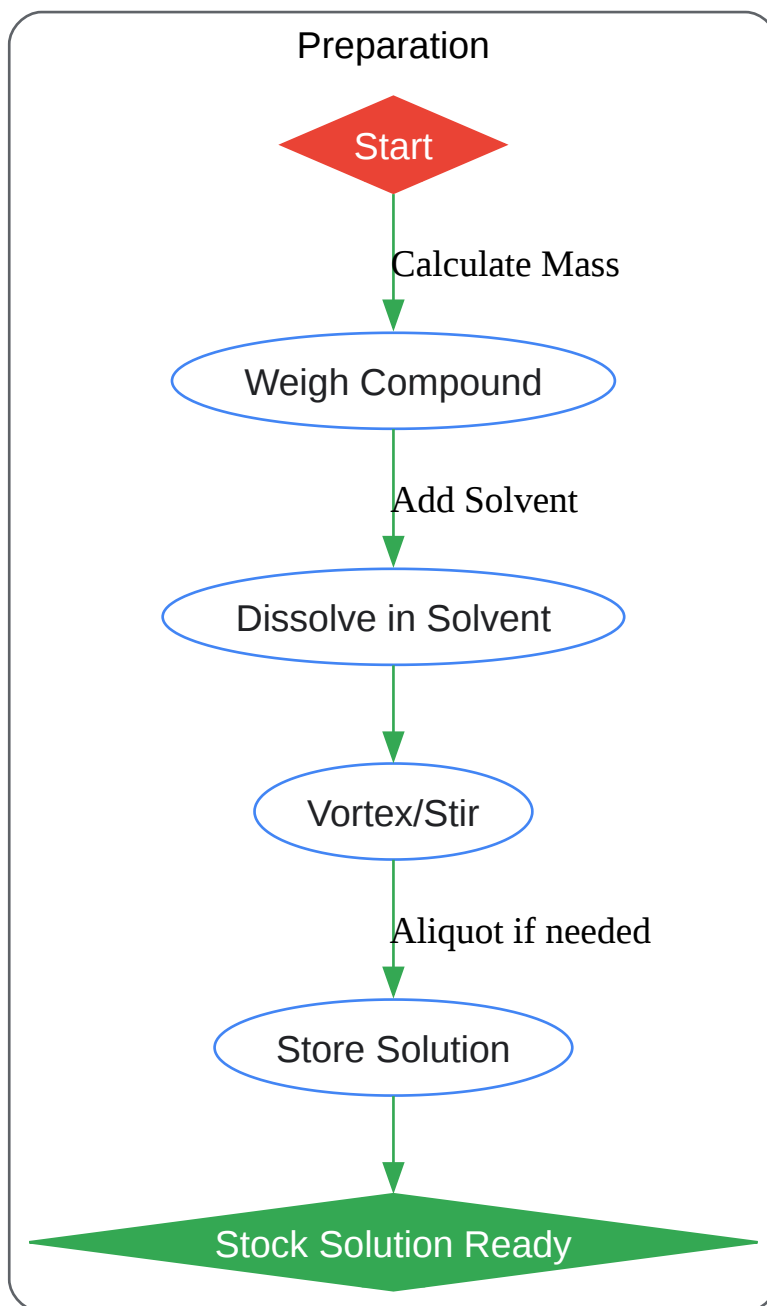
Table 2: Solubility and Recommended Storage Conditions for Stock Solutions

Solvent	Maximum Solubility	Recommended Stock Concentration	Short-Term Storage ( $\leq 1$ month)	Long-Term Storage ( $\leq 6$ months)
DMSO	Not explicitly defined, but sufficient for $\geq 10$ mM	10 mM	-20°C <sup>[3]</sup>	-80°C <sup>[3]</sup>
Water	39.6 g/L (approx. 185 mM) at 20°C	$\leq 10$ mM	4°C (prepare fresh)	Not Recommended

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for preparing a stock solution of **(S)-2-amino-5-methoxytetralin hydrochloride**.

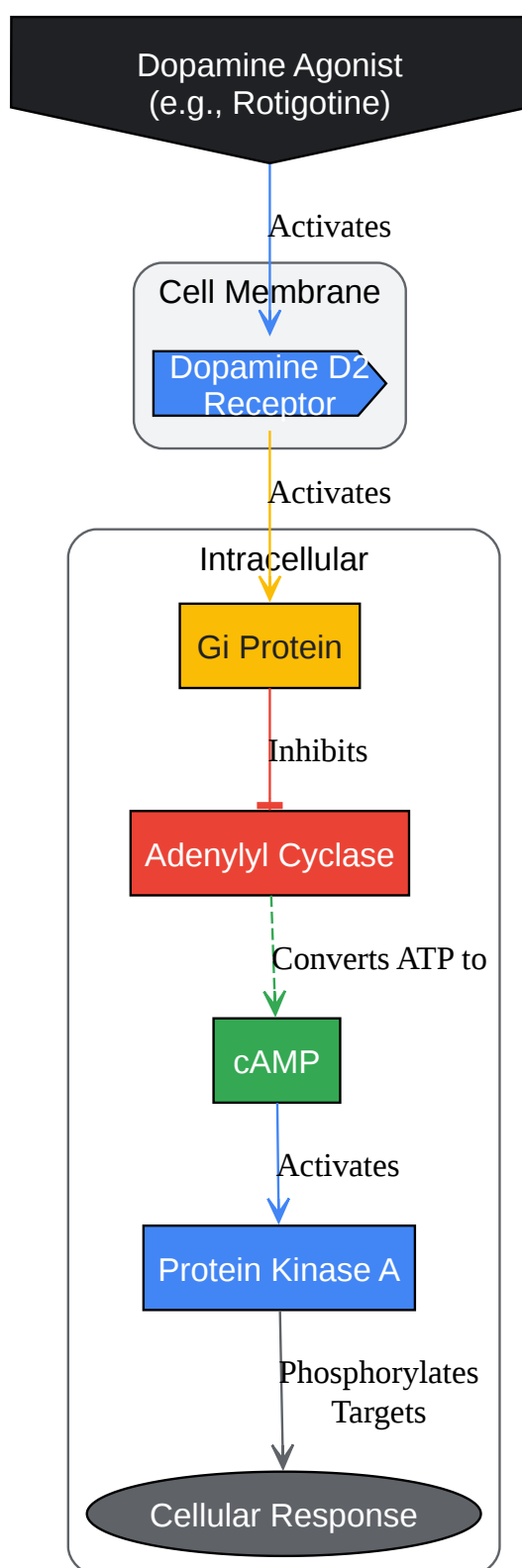


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Caption: Workflow for stock solution preparation.

## Hypothetical Signaling Pathway

As an intermediate for a dopamine agonist, **(S)-2-amino-5-methoxytetralin hydrochloride** is a precursor to compounds that would interact with dopamine receptors. The following diagram depicts a simplified, hypothetical signaling pathway involving a dopamine D2 receptor, a target of many dopamine agonists.



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Caption: Hypothetical Dopamine D2 receptor signaling.

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